

In-Depth Technical Guide: Shelf Life and Storage of CellTracker™ Blue CMF2HC

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Compound of Interest		
Compound Name:	CellTracker Blue CMF2HC Dye	
Cat. No.:	B8470942	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the critical parameters governing the shelf life and storage of CellTracker™ Blue CMF2HC. Adherence to these guidelines is paramount for ensuring the reagent's stability, performance, and the generation of reproducible experimental results in cell tracking and analysis.

Overview of CellTracker™ Blue CMF2HC

CellTracker™ Blue CMF2HC (4-chloromethyl-6,8-difluoro-7-hydroxycoumarin) is a fluorescent probe designed for the long-term tracking of living cells.[1][2][3][4] Its utility stems from its ability to freely pass through cell membranes. Once inside a cell, it undergoes a glutathione S-transferase-mediated reaction with intracellular thiols, transforming it into a cell-impermeant fluorescent thioether adduct.[2][5] This covalent labeling ensures that the dye is well-retained within the cells for extended periods, typically up to 72 hours, and is passed on to daughter cells during division without transfer to adjacent cells in a population.[1][2][6][7][8][9]

Shelf Life and Storage Conditions

The stability of CellTracker™ Blue CMF2HC is contingent upon its form (lyophilized powder or in solvent) and the specific storage conditions. Exposure to light should be minimized at all stages of storage and handling.[5][6][7][10][11]



Data Presentation: Quantitative Storage and Stability Data

The following tables summarize the recommended storage conditions and corresponding shelf life for CellTracker™ Blue CMF2HC in its different forms.

Table 1: Storage of Lyophilized Powder

Storage Temperature	Duration	Additional Notes
-20°C	Up to 3 years[5]	Must be kept desiccated and protected from light.[1][6][7]
4°C	Up to 2 years[5]	Must be protected from light. [10][11]
-5°C to -30°C	1 year	As directed by the manufacturer.[12]

Table 2: Storage of Reconstituted Stock Solution in DMSO

Storage Temperature	Duration	Additional Notes
-80°C	Up to 6 months[5][10][11]	Aliquot to avoid repeated freeze-thaw cycles and protect from light.
-20°C	Up to 1 month[5][10][11]	Aliquot to avoid repeated freeze-thaw cycles and protect from light.

Experimental Protocols

The following protocols detail the methodologies for the reconstitution and use of CellTracker™ Blue CMF2HC for staining live cells.

Reconstitution of Lyophilized Powder



This protocol outlines the preparation of a 10 mM stock solution in dimethyl sulfoxide (DMSO).

Materials:

- CellTracker™ Blue CMF2HC lyophilized powder
- High-quality, anhydrous DMSO
- Sterile microcentrifuge tubes

Procedure:

- Before opening, allow the vial of lyophilized powder to equilibrate to room temperature.[1][2]
 [6][7]
- Add the appropriate volume of high-quality DMSO to the vial to achieve a final concentration of 10 mM.[1][2][6][7][13]
- Vortex thoroughly to ensure the powder is completely dissolved.
- Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C as specified in Table 2, protected from light.

Staining Protocol for Suspension Cells

This protocol provides a general procedure for labeling cells grown in suspension.

Materials:

- Suspension cell culture
- · Complete culture medium
- Serum-free medium
- 10 mM CellTracker™ Blue CMF2HC stock solution in DMSO



- Phosphate-buffered saline (PBS)
- Centrifuge

Procedure:

- Prepare a working solution by diluting the 10 mM stock solution to a final concentration of 0.5–25 μM in serum-free medium.[1][2][6][7] Warm the working solution to 37°C.[1][2][6][7]
- Harvest cells by centrifugation and resuspend the cell pellet in the pre-warmed working solution.[1][6][7]
- Incubate the cells for 15–45 minutes at 37°C under appropriate growth conditions.[1][6][7]
- Centrifuge the labeled cells and remove the working solution.[1][6][7]
- Resuspend the cells in fresh, pre-warmed complete culture medium and incubate for an additional 30 minutes at 37°C to allow for complete modification of the dye.[13]
- Wash the cells with PBS before imaging or further analysis.[13]

Staining Protocol for Adherent Cells

This protocol details the labeling of adherent cells cultured on a suitable substrate.

Materials:

- Adherent cell culture
- Complete culture medium
- Serum-free medium
- 10 mM CellTracker™ Blue CMF2HC stock solution in DMSO
- Phosphate-buffered saline (PBS)

Procedure:

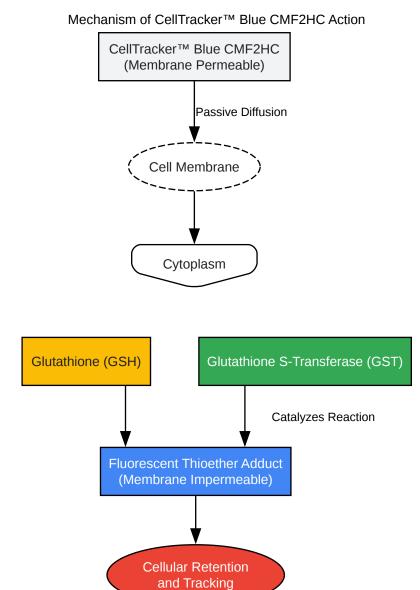


- Prepare a working solution by diluting the 10 mM stock solution to a final concentration of 0.5–25 μM in serum-free medium.[1][2][6][7] Warm the working solution to 37°C.[1][2][6][7]
- Remove the culture medium from the adherent cells.
- Gently add the pre-warmed working solution to the cells.[1][6]
- Incubate the cells for 15–45 minutes at 37°C under appropriate growth conditions.[1][6]
- Remove the working solution and replace it with fresh, pre-warmed complete culture medium.
- Incubate for an additional 30 minutes at 37°C to ensure complete dye modification.[13]
- Wash the cells with PBS before imaging or further analysis.[13]

Mandatory Visualizations Mechanism of Action

The following diagram illustrates the mechanism by which CellTracker™ Blue CMF2HC becomes fluorescent and is retained within the cell.





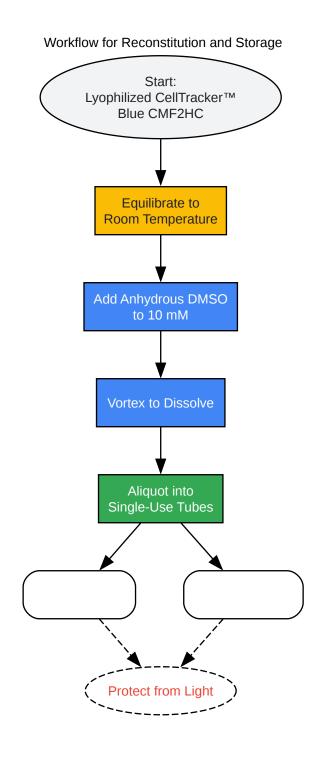
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Caption: Mechanism of CellTracker™ Blue CMF2HC cellular uptake and retention.

Experimental Workflow: Reconstitution and Storage

This diagram outlines the standard procedure for preparing and storing CellTracker™ Blue CMF2HC stock solutions.





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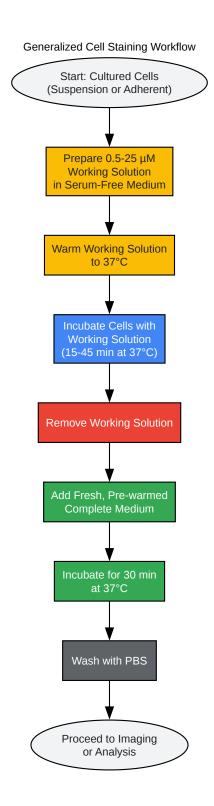
Caption: Standard procedure for CellTracker™ Blue CMF2HC reconstitution and storage.



Experimental Workflow: Cell Staining

The following diagram provides a generalized workflow for staining either suspension or adherent cells with CellTracker $^{\text{TM}}$ Blue CMF2HC.





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Caption: General workflow for staining cells with CellTracker™ Blue CMF2HC.



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